

Preliminary Investigations into dNaM's Potential Applications: A Technical Guide

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Compound of Interest

Compound Name: dNaM

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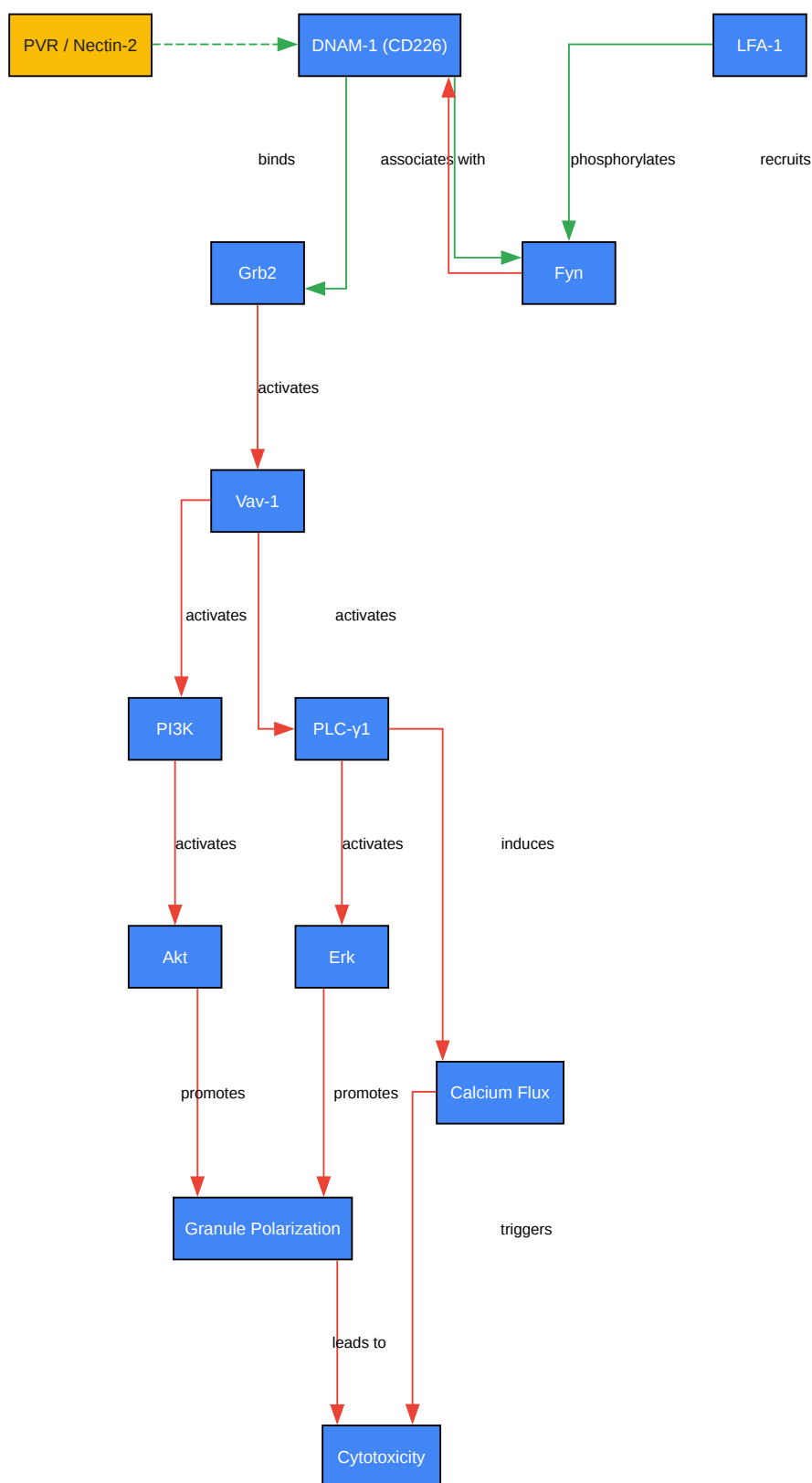
Disclaimer: The term "**dNaM**" is not a standard scientific acronym. This guide interprets the query as referring to two distinct but highly relevant topics in biomedical research and drug development: **DNAM-1** (DNAX Accessory Molecule-1), an activating receptor on immune cells, and DNA methylation (**DNAm**), a key epigenetic modification. Both interpretations offer significant potential for therapeutic applications and are explored in detail below.

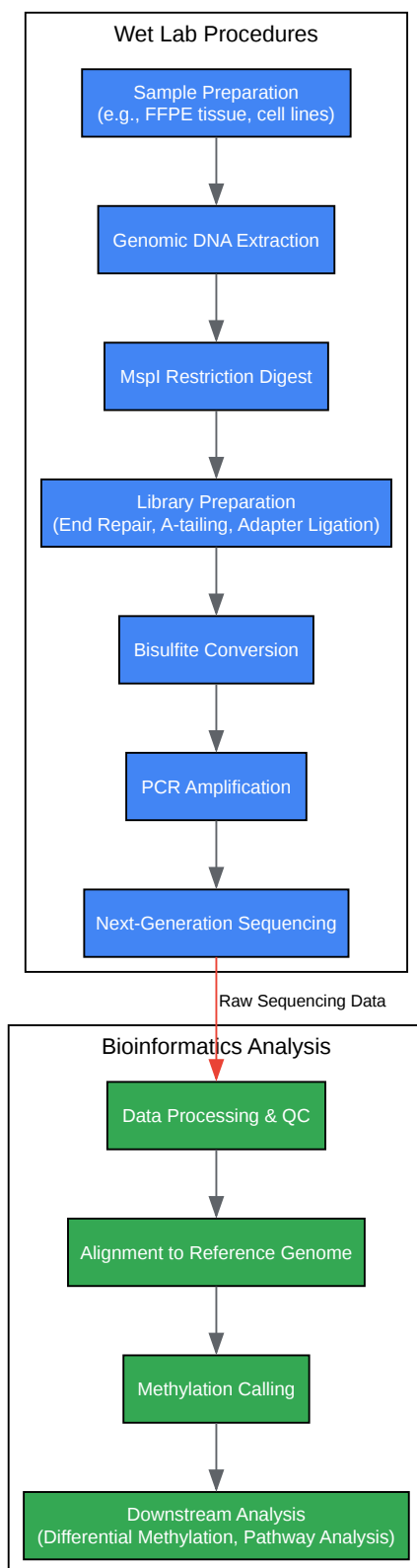
Part 1: DNAM-1 (CD226) - An Emerging Target in Immunotherapy

DNAM-1 (also known as CD226) is a crucial activating receptor expressed on the surface of various immune cells, including natural killer (NK) cells and CD8+ T cells. Its engagement with ligands, primarily PVR (CD155) and Nectin-2 (CD112), which are often upregulated on tumor cells and virus-infected cells, triggers a signaling cascade that leads to immune cell activation and the elimination of target cells.^{[1][2]} This makes **DNAM-1** a compelling target for the development of novel immunotherapies.

DNAM-1 Signaling Pathway

The activation of **DNAM-1** initiates a complex downstream signaling cascade. Upon ligand binding, the cytoplasmic domain of **DNAM-1** is phosphorylated, leading to the recruitment of adaptor proteins and the activation of multiple enzymatic pathways. This ultimately results in enhanced cytotoxicity and cytokine production by the immune cell.^{[1][3][4]}





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References

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